

Essential Safety and Operational Guide for Handling Fmoc-DL-Phe-OH

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Compound of Interest

Compound Name: Fmoc-DL-Phe-OH

Cat. No.: B008686

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **Fmoc-DL-Phe-OH** (N- α -(9-Fluorenylmethoxycarbonyl)-DL-phenylalanine). Adherence to these guidelines is critical for ensuring laboratory safety, maintaining experimental integrity, and complying with environmental regulations.

Immediate Safety Information

While **Fmoc-DL-Phe-OH** is not uniformly classified as hazardous under the Globally Harmonized System (GHS), some safety data sheets for its stereoisomers identify it as a potential skin and eye irritant (Category 2) and a possible respiratory irritant (Category 3).^[1] Therefore, it is imperative to handle this compound with a high degree of caution.

Personal Protective Equipment (PPE): A comprehensive approach to personal protection is mandatory to minimize exposure and prevent contamination.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and potential liquid splashes. Should conform to EN166 (EU) or NIOSH (US) standards. [2]
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin from contamination. [2]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are commonly recommended. Always inspect gloves prior to use and use proper removal techniques to avoid skin contact. [2]
Respiratory Protection	N95 Respirator or Dust Mask	Recommended, particularly when handling the solid powder, to avoid the inhalation of fine particles. Work should be conducted in a well-ventilated area or a chemical fume hood. [1] [2]

Quantitative Data

The following table summarizes key quantitative data for **Fmoc-DL-Phe-OH**.

Parameter	Value/Range	Notes
Molecular Weight	387.43 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	180 - 187 °C	[3]
Solubility in DMSO	100 mg/mL (258.11 mM)	This data is for the D-enantiomer but is a strong indicator for the DL-racemic mixture.[4][5]
Solubility in other Organic Solvents	Readily soluble in polar organic solvents like Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP). [6]	Precise quantitative data in various organic solvents is not extensively documented.
Storage Temperature	2 - 8 °C	[3][7]

Experimental Protocols

Adherence to a strict operational protocol is essential for both safety and experimental integrity.

Handling and Weighing Solid Fmoc-DL-Phe-OH

Engineering Controls: All manipulations of the solid compound, especially weighing, should be conducted within a certified chemical fume hood or a well-ventilated area to minimize inhalation exposure.[1][2]

Step-by-Step Procedure:

- Preparation: Before handling, ensure all recommended PPE is correctly worn. Take precautions against static discharge when handling the powdered form.
- Weighing: Use a clean spatula to carefully transfer the solid **Fmoc-DL-Phe-OH** to a weighing paper or an appropriate container. Avoid generating dust during transfer.[2]

- Dissolution (if required): Fmoc-protected amino acids are typically dissolved in polar organic solvents such as Dimethylformamide (DMF).[2] In a separate vial, add the desired amount of solvent to the weighed solid.
- Storage of Unused Solid: Store the original container of **Fmoc-DL-Phe-OH** in a cool, dry, and dark place, with the container tightly sealed.[2]

Spill Cleanup Procedure

Immediate Actions:

- Evacuate: If a large spill occurs or if it is in a poorly ventilated area, evacuate the immediate vicinity.[2]
- Protect: Ensure you are wearing the appropriate PPE before attempting to clean a spill.[2]

Cleanup Steps:

- Containment: For a solid spill, carefully sweep or scoop the material to avoid generating dust.[2][7] For a liquid spill, use an absorbent material to contain it.
- Cleaning: Clean the spill area with an appropriate solvent, such as soap and water.[2]
- Disposal: Collect all cleanup materials and place them in a designated hazardous waste container.[2]

Disposal Plan

The cardinal rule for the disposal of **Fmoc-DL-Phe-OH** and its associated waste is to treat them as hazardous chemical waste.[1] Under no circumstances should they be disposed of down the drain or in regular solid waste containers.[1]

Solid Waste Disposal

This protocol applies to unused, expired, or contaminated solid **Fmoc-DL-Phe-OH**.

- Containment: Place all collected solid waste into a designated, compatible, and sealable hazardous waste container. Ensure the container is kept closed when not in active use.[1]

- Labeling: Clearly label the container as "Hazardous Waste" and list the chemical name "**Fmoc-DL-Phe-OH**".
- Storage: Store the waste container in a designated satellite accumulation area, away from drains and incompatible materials.
- Disposal: Arrange for pickup and disposal by a licensed chemical waste disposal company, following your institution's specific procedures.

Liquid Waste Disposal

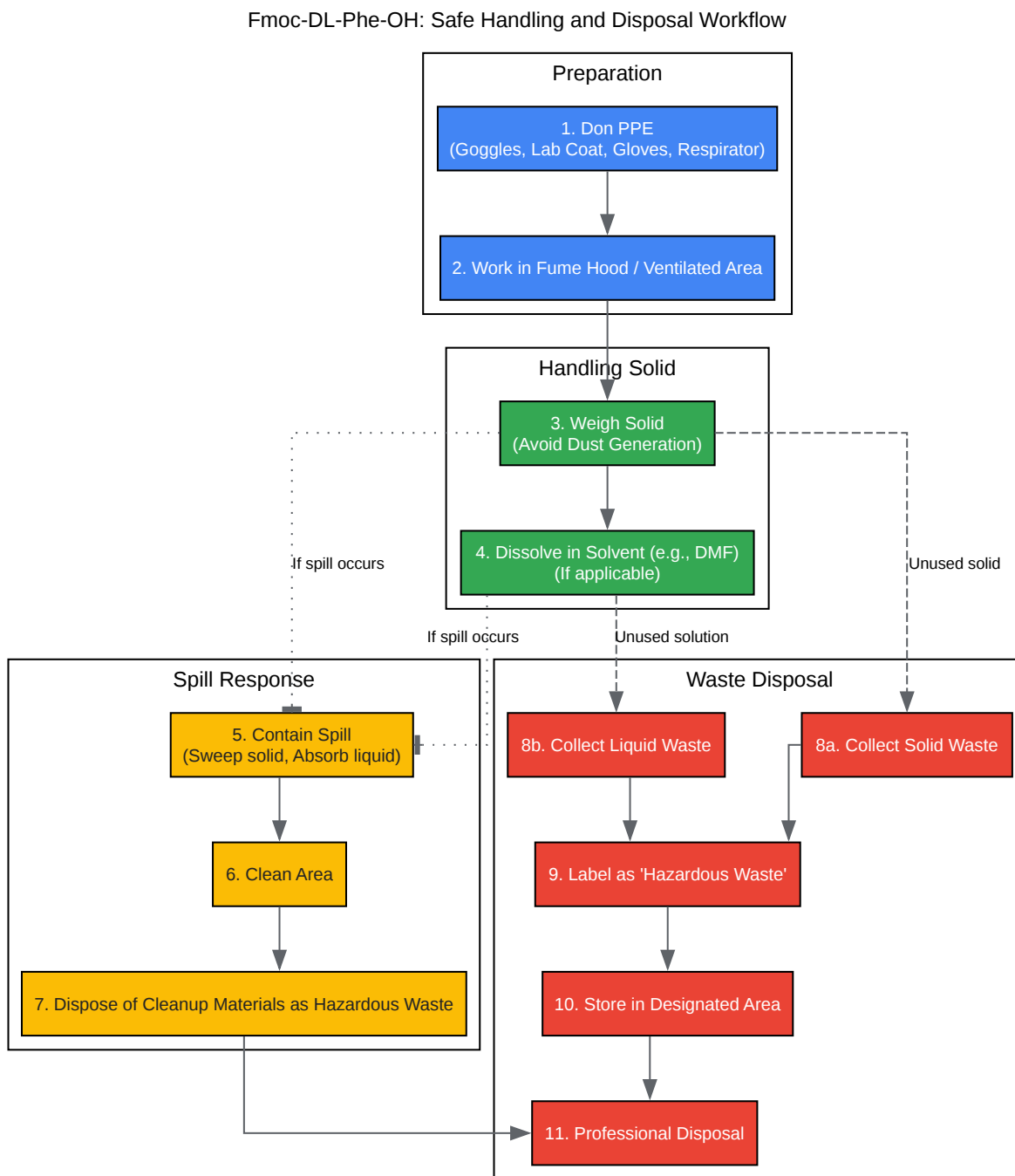
This protocol applies to solutions containing **Fmoc-DL-Phe-OH**.

- Collection: Collect all liquid waste in a dedicated, properly labeled, and sealed waste container.
- Segregation: Do not mix this waste stream with acidic waste streams (e.g., from trifluoroacetic acid cleavage) to avoid violent chemical reactions.^[1]
- Labeling: The label should include "Hazardous Waste" and list all chemical constituents with their approximate concentrations (e.g., "**Fmoc-DL-Phe-OH** in DMF").
- Storage and Disposal: Follow the same storage and disposal procedures as for solid waste.

Contaminated Materials Disposal

All materials that have come into contact with **Fmoc-DL-Phe-OH**, such as gloves, weighing paper, and pipette tips, should be collected and disposed of as solid hazardous waste.

Mandatory Visualizations



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Caption: Workflow for the safe handling and disposal of **Fmoc-DL-Phe-OH**.

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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. 98%, for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. nbino.com [nbino.com]
- 7. Fmoc-Phe-OH - Safety Data Sheet [chemicalbook.com]
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